

# GLP-1R agonist 16 binding affinity to GLP-1 receptor

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## Compound of Interest

Compound Name: GLP-1R agonist 16

Cat. No.: B15570509

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## In-Depth Technical Guide: GLP-1R Agonist 16

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the available data and methodologies related to the binding and functional characteristics of **GLP-1R agonist 16**, also identified as Compound 115a. This document is intended to serve as a comprehensive resource for professionals in the fields of pharmacology, medicinal chemistry, and drug development.

## Core Data Presentation

The primary reported activity for **GLP-1R agonist 16** is its functional potency in stimulating the GLP-1 receptor, as determined by a cyclic adenosine monophosphate (cAMP) stimulation assay. To date, direct binding affinity data, such as  $K_i$  or  $IC_{50}$  values from competitive radioligand binding assays, for this specific compound have not been made publicly available in the reviewed literature.

| Compound Name     | Synonym(s)    | Parameter | Value (nM) | Assay Type             | Cell Line                 | Reference |
|-------------------|---------------|-----------|------------|------------------------|---------------------------|-----------|
| GLP-1R agonist 16 | Compound 115a | EC50      | 0.15       | cAMP Stimulation Assay | Not specified in abstract | [1][2]    |

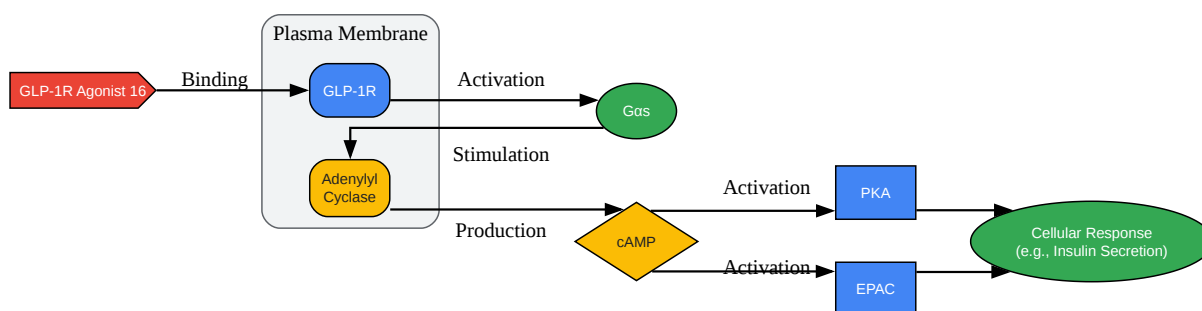
Note: The EC50 value represents the concentration of the agonist that elicits 50% of the maximal response in the functional assay.

## Signaling Pathway and Experimental Workflows

To provide a clear visual representation of the underlying biological processes and experimental procedures, the following diagrams have been generated.

### GLP-1 Receptor Signaling Pathway

The binding of an agonist, such as **GLP-1R agonist 16**, to the Glucagon-Like Peptide-1 Receptor (GLP-1R), a G-protein coupled receptor (GPCR), initiates a downstream signaling cascade. The canonical pathway involves the activation of the G $\alpha$ s subunit, which in turn stimulates adenylyl cyclase to produce cAMP. This increase in intracellular cAMP activates Protein Kinase A (PKA) and Exchange Protein directly Activated by cAMP (EPAC), leading to a series of cellular responses, most notably the potentiation of glucose-stimulated insulin secretion from pancreatic  $\beta$ -cells.

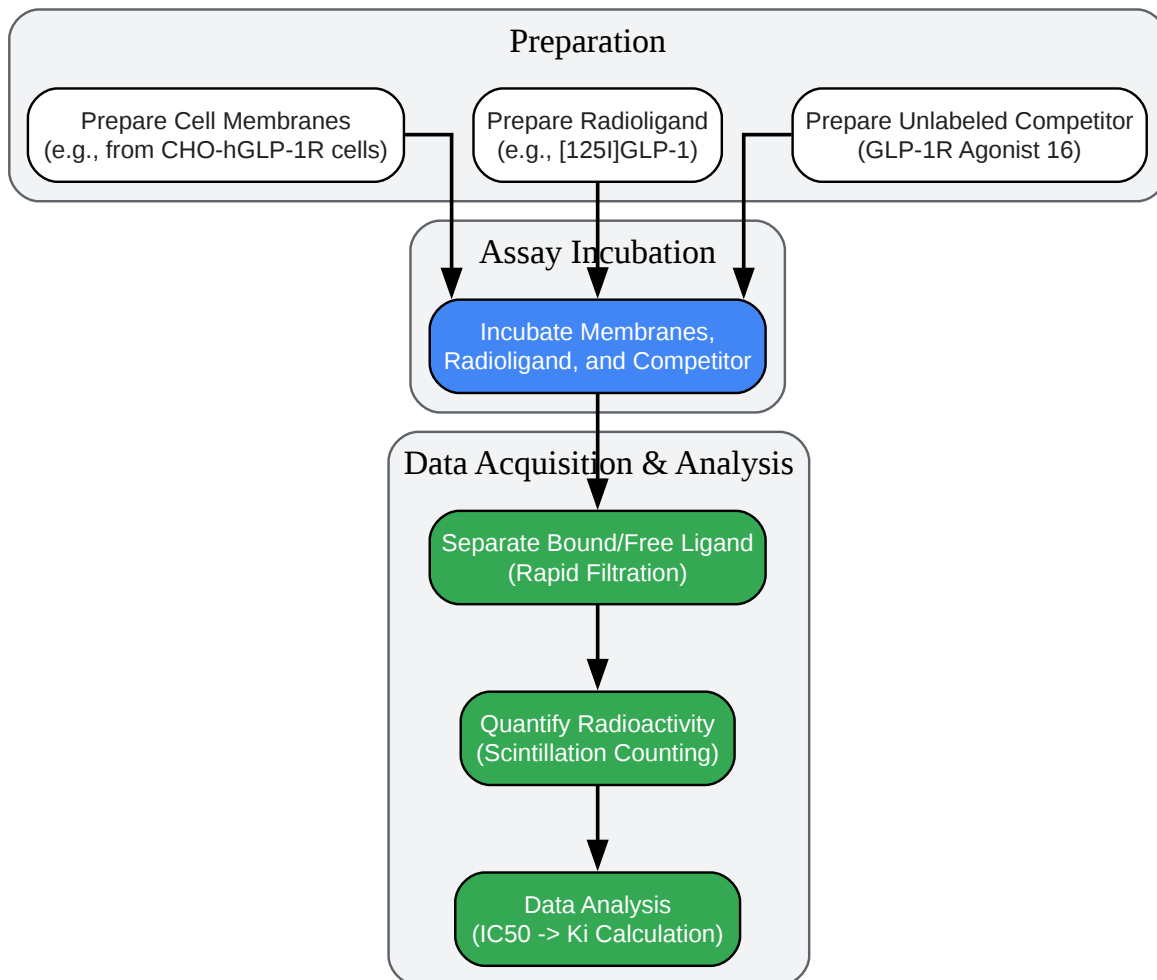


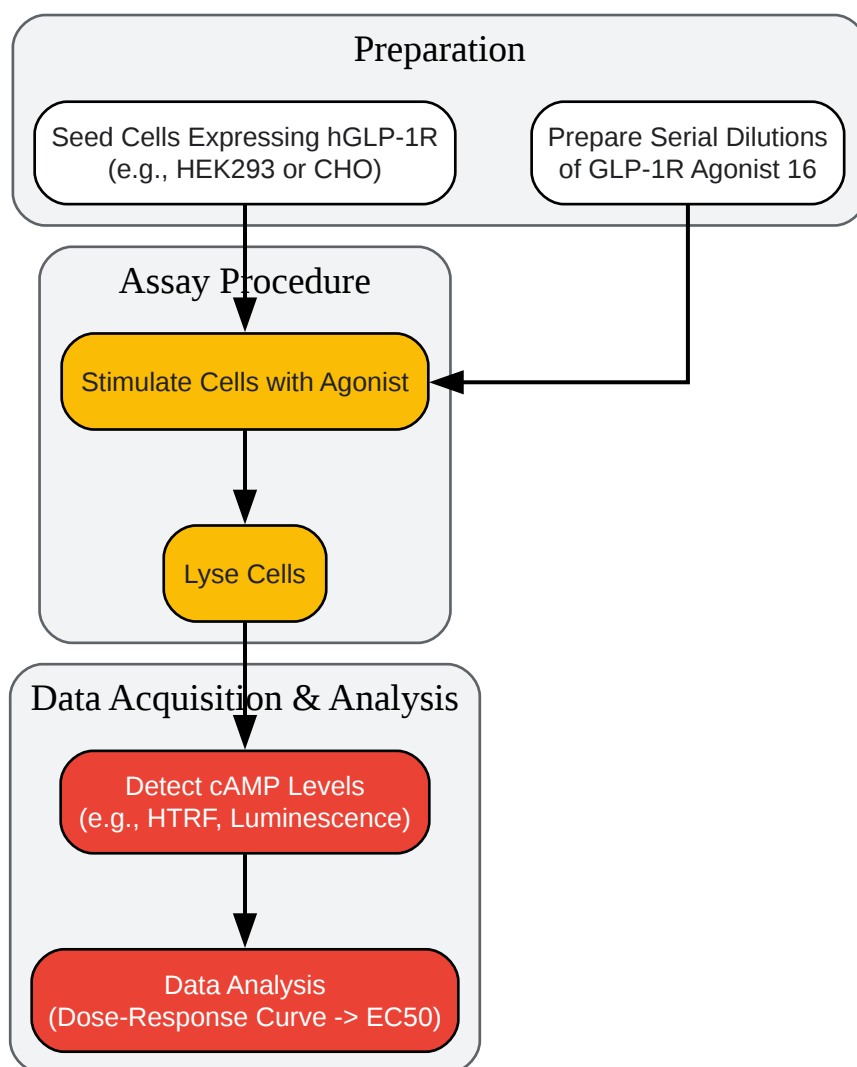
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### GLP-1R Signaling Pathway

## Experimental Workflow: Radioligand Binding Assay

While specific binding data for **GLP-1R agonist 16** is not available, the following workflow illustrates a typical competitive radioligand binding assay used to determine the binding affinity ( $K_i$ ) of a test compound for the GLP-1 receptor.





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## References

- 1. [benchchem.com](https://www.benchchem.com) [benchchem.com]
- 2. [revity.com](https://www.revity.com) [revity.com]

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